

Application Notes: Galiellalactone as a Direct Inhibitor of STAT3 Signaling

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Compound of Interest

Compound Name: Galiellalactone

Cat. No.: B15569966

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Introduction

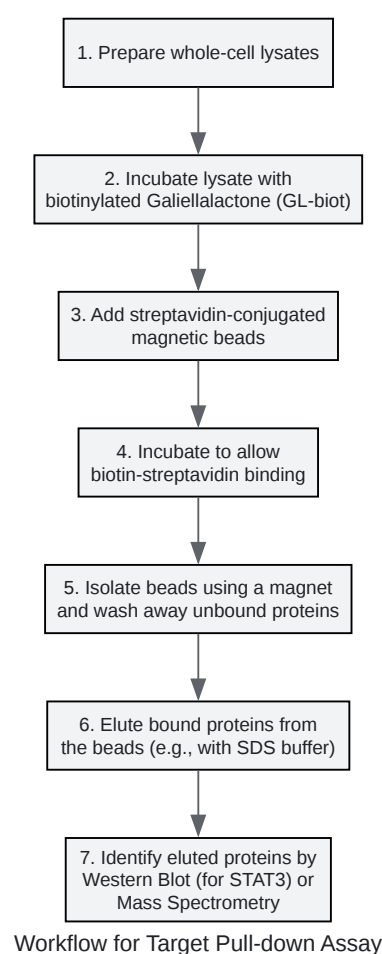
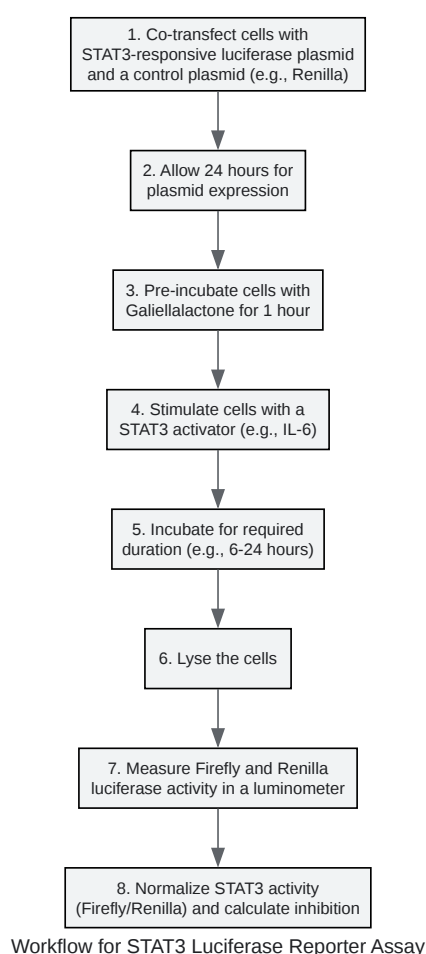
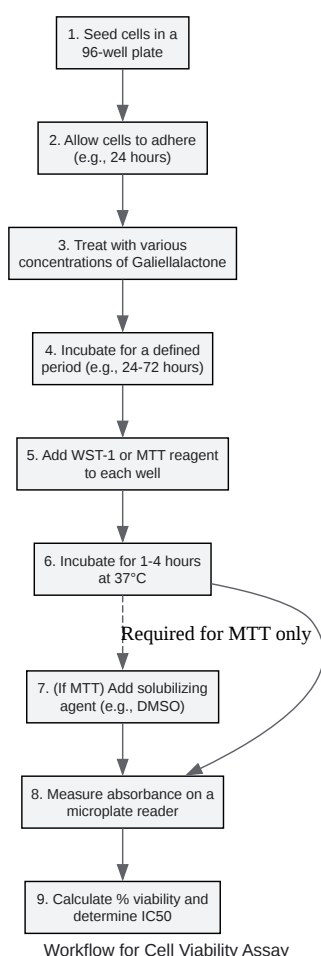
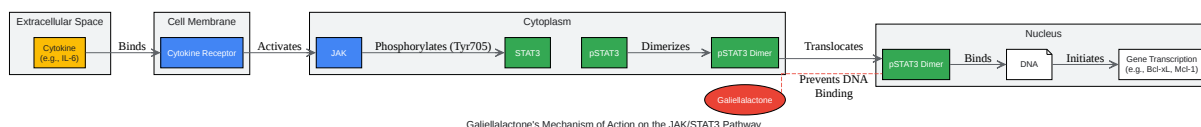
Galiellalactone is a fungal metabolite identified as a potent, direct inhibitor of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.^{[1][2][3][4]} Constitutively active STAT3 is a key driver in various malignancies, including castration-resistant prostate cancer and triple-negative breast cancer, making it a significant therapeutic target.^{[1][3][5]}

Galiellalactone exerts its effects by covalently binding to cysteine residues within the STAT3 protein, which sterically hinders its ability to bind to DNA, thereby inhibiting the transcription of STAT3-regulated genes.^{[1][3][4]} Notably, this mechanism of action does not affect the phosphorylation status of STAT3.^{[1][3][4][6]} These application notes provide an overview of **Galiellalactone**'s in vitro activity and detailed protocols for key experimental assays.

Mechanism of Action

Galiellalactone functions as a direct, irreversible inhibitor of STAT3. The molecule contains a reactive α,β -unsaturated lactone functionality that covalently binds to specific cysteine residues on the STAT3 protein (Cys-367, Cys-468, and Cys-542 have been identified via mass spectrometry).^{[1][3]} This binding event prevents the STAT3 dimer from attaching to its specific DNA transcriptional elements.^{[1][4]} Unlike many other STAT3 inhibitors that target the upstream

Janus kinases (JAKs) or the STAT3 phosphorylation process, **Galiellalactone** acts on the final step of the signaling cascade.[7][8] This direct inhibition blocks the expression of STAT3 target genes involved in proliferation, survival, and apoptosis, such as Mcl-1, Bcl-xL, and Cyclin D1.[9][10][11]



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